

# Dihydrooxoepistephamiersine CAS number and molecular formula

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## Compound of Interest

Compound Name: *Dihydrooxoepistephamiersine*

Cat. No.: *B13389577*

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## An In-depth Technical Guide to Dihydrooxoepistephamiersine

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Dihydrooxoepistephamiersine** is a naturally occurring alkaloid isolated from *Stephania japonica*, a plant with a history of use in traditional medicine for treating a variety of ailments, including inflammation, pain, and fever.[1] This technical guide provides a comprehensive overview of the available information on **Dihydrooxoepistephamiersine**, including its chemical properties and the broader pharmacological context of its source and compound class. Due to the limited specific research on **Dihydrooxoepistephamiersine** itself, this document also explores the activities of related hasubanan alkaloids from *Stephania japonica* to infer potential areas of scientific interest and guide future research.

## Chemical Properties

The fundamental chemical identifiers for **Dihydrooxoepistephamiersine** are summarized in the table below. This data is essential for the procurement, characterization, and regulatory documentation of the compound.

Property	Value	Reference
CAS Number	51804-69-4	[2]
Molecular Formula	C <sub>21</sub> H <sub>27</sub> NO <sub>5</sub>	[2]

## Pharmacological Context and Potential Biological Activity

Direct experimental studies on the biological activity and mechanism of action of **Dihydrooxoepistephamiersine** are not extensively available in current scientific literature. However, significant insights can be drawn from the pharmacological profile of its source plant, *Stephania japonica*, and the broader class of hasubanan alkaloids to which it belongs.

### *Stephania japonica* and Hasubanan Alkaloids

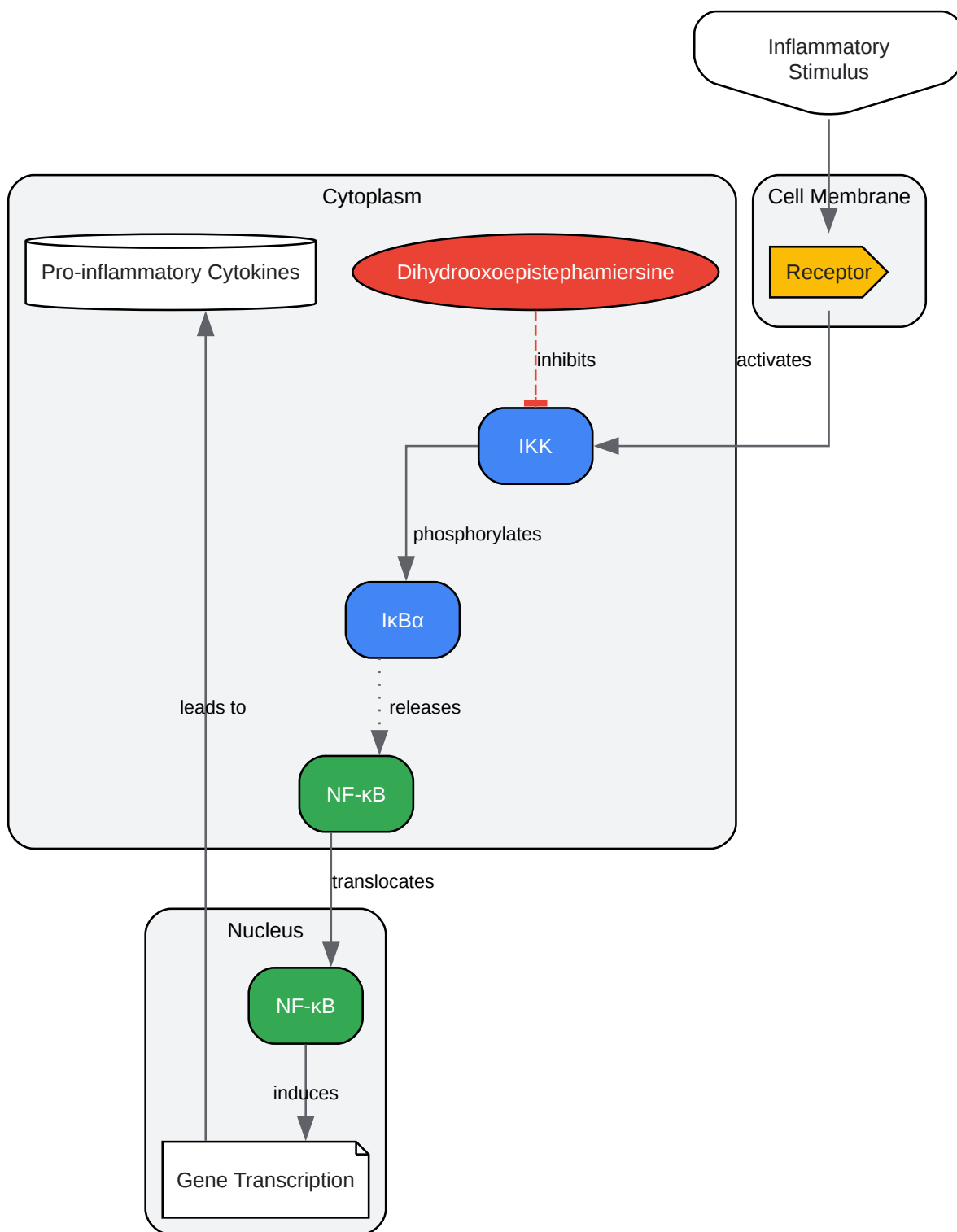
*Stephania japonica* is rich in various phytochemicals, with hasubanan alkaloids being major constituents.[3] Extracts from this plant have demonstrated a range of pharmacological effects, including:

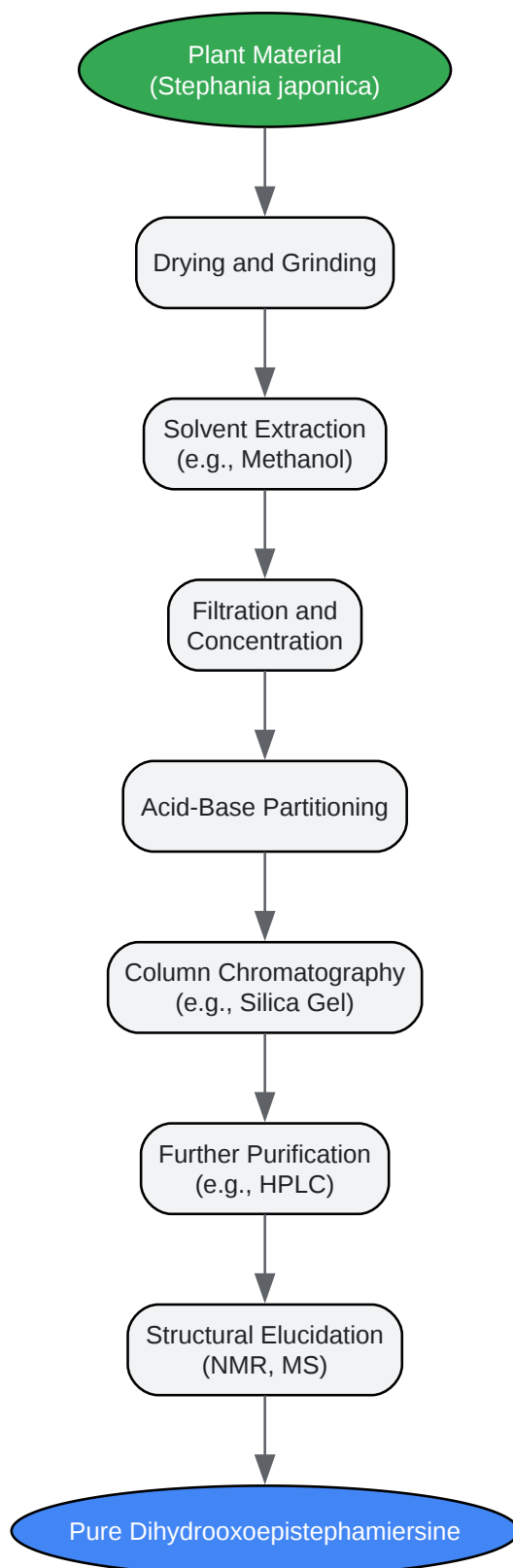
- **Anti-inflammatory and Analgesic Effects:** The plant has been traditionally used for inflammation and pain.[1] Studies have shown that alkaloids from *Stephania* species can inhibit inflammatory mediators.[4]
- **Neuroprotective Activity:** The total alkaloid fraction from *S. japonica* has shown potent protective effects against brain injury in animal models.[5] This is linked to anti-neuroinflammatory activities.[5] Hasubanan alkaloids from the plant are considered a promising source for discovering novel therapeutic agents for neuroinflammation-related diseases.[5]
- **Antioxidant Properties:** Methanolic extracts of the plant have exhibited significant antioxidant activity.[6]

Given that **Dihydrooxoepistephamiersine** is a hasubanan alkaloid, it is plausible that it contributes to the observed anti-inflammatory and neuroprotective effects of *Stephania japonica* extracts.

## Hypothesized Signaling Pathway

Based on the known anti-inflammatory properties of related alkaloids from *Stephania* species, a potential mechanism of action could involve the modulation of key inflammatory signaling pathways. The diagram below illustrates a hypothetical pathway.





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